

# Technical Guide: Elucidation of the Structure of Petroselinyl Methane Sulfonate

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## Compound of Interest

Compound Name: *Petroselaidyl methane sulfonate*

Cat. No.: *B15548458*

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## Abstract

This technical guide provides a comprehensive overview of the structural elucidation of petroselinyl methane sulfonate, a long-chain unsaturated alkyl methanesulfonate. The document outlines the synthetic route starting from its natural precursor, petroselinic acid, and details the experimental protocols for its synthesis and purification. A complete spectroscopic characterization, including predicted Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data, is presented in structured tables for clarity and ease of comparison. Furthermore, this guide includes detailed diagrams of the synthetic pathway and the experimental workflow for structural elucidation, rendered using the DOT language for precise visualization of the processes. This document is intended to serve as a valuable resource for researchers in organic synthesis, lipid chemistry, and drug development.

## Introduction

Petroselinyl methane sulfonate, systematically named (Z)-octadec-6-en-1-yl methanesulfonate, is an organic molecule of interest due to its structural relation to petroselinic acid, an omega-12 monounsaturated fatty acid found in the seeds of plants from the Apiaceae family. The

introduction of a methanesulfonate (mesylate) group enhances the potential of the petroselinyl backbone for use in further chemical synthesis, as the mesylate is an excellent leaving group in nucleophilic substitution reactions. The precise structural confirmation of this compound is paramount for its application in medicinal chemistry and materials science. This guide details the necessary steps for its synthesis and the comprehensive analytical techniques required for its structural elucidation.

## Synthetic Pathway

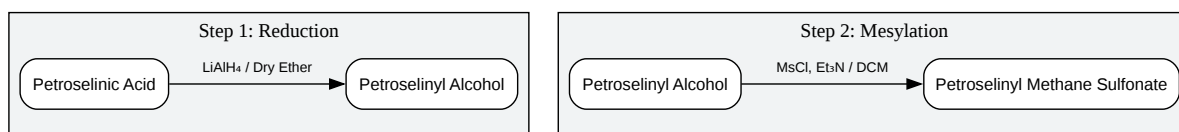
The synthesis of petroselinyl methane sulfonate is achieved through a two-step process commencing with the reduction of petroselinic acid to its corresponding alcohol, followed by esterification with methanesulfonyl chloride.

### Step 1: Reduction of Petroselinic Acid to Petroselinyl Alcohol

Petroselinic acid is first converted to petroselinyl alcohol. This reduction can be effectively carried out using a reducing agent such as lithium aluminum hydride ( $\text{LiAlH}_4$ ) in an anhydrous ether solvent.

### Step 2: Mesylation of Petroselinyl Alcohol

The resulting petroselinyl alcohol is then reacted with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to yield petroselinyl methane sulfonate. The base serves to neutralize the hydrochloric acid byproduct of the reaction.



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**Figure 1:** Synthetic pathway for petroselinyl methane sulfonate.

## Experimental Protocols

### Materials

- Petroselinic acid (98% purity)
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether
- Methanesulfonyl chloride ( $\text{MsCl}$ )
- Triethylamine ( $\text{Et}_3\text{N}$ )
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

### Protocol for the Synthesis of Petroselinyl Alcohol

- A solution of petroselinic acid (1 equivalent) in anhydrous diethyl ether is added dropwise to a stirred suspension of lithium aluminum hydride (1.5 equivalents) in anhydrous diethyl ether at 0 °C under an inert atmosphere.
- The reaction mixture is allowed to warm to room temperature and stirred for 12 hours.
- The reaction is quenched by the sequential dropwise addition of water, 15% aqueous sodium hydroxide, and water.

- The resulting precipitate is removed by filtration, and the filtrate is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure to yield crude petroselinyl alcohol, which can be purified by column chromatography on silica gel.

## Protocol for the Synthesis of Petroselinyl Methane Sulfonate

- To a solution of petroselinyl alcohol (1 equivalent) and triethylamine (1.2 equivalents) in dichloromethane at 0 °C, methanesulfonyl chloride (1.1 equivalents) is added dropwise.
- The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature and stirred for an additional 3 hours.
- The reaction is quenched with saturated aqueous sodium bicarbonate solution.
- The organic layer is separated, washed with brine, and dried over anhydrous magnesium sulfate.
- The solvent is evaporated, and the crude product is purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.

## Structural Elucidation Data

The structure of the synthesized petroselinyl methane sulfonate is confirmed by a combination of spectroscopic methods.

## Predicted $^1\text{H}$ NMR Data

Table 1: Predicted  $^1\text{H}$  NMR Chemical Shifts for Petroselinyl Methane Sulfonate (in  $\text{CDCl}_3$ )

| Atom Number           | Chemical Shift (ppm) | Multiplicity | Integration |
|-----------------------|----------------------|--------------|-------------|
| 1                     | 4.22                 | t            | 2H          |
| 2                     | 1.75                 | p            | 2H          |
| 3-5                   | 1.25-1.45            | m            | 6H          |
| 6, 7                  | 5.35                 | m            | 2H          |
| 8, 9                  | 2.01                 | m            | 4H          |
| 10-17                 | 1.25-1.35            | m            | 14H         |
| 18                    | 0.88                 | t            | 3H          |
| Mesyl-CH <sub>3</sub> | 3.00                 | s            | 3H          |

## Predicted <sup>13</sup>C NMR Data

Table 2: Predicted <sup>13</sup>C NMR Chemical Shifts for Petroselinyl Methane Sulfonate (in CDCl<sub>3</sub>)

| Atom Number           | Chemical Shift (ppm) |
|-----------------------|----------------------|
| 1                     | 70.1                 |
| 2                     | 29.0                 |
| 3                     | 25.6                 |
| 4                     | 29.1                 |
| 5                     | 26.8                 |
| 6                     | 129.8                |
| 7                     | 130.0                |
| 8                     | 27.2                 |
| 9                     | 29.3                 |
| 10-16                 | 29.1-29.7            |
| 17                    | 31.9                 |
| 18                    | 22.7                 |
| Mesyl-CH <sub>3</sub> | 37.5                 |

## Mass Spectrometry Data

Table 3: Expected Mass Spectrometry Fragmentation for Petroselinyl Methane Sulfonate

| m/z   | Fragment Ion                                          |
|-------|-------------------------------------------------------|
| 346.2 | [M] <sup>+</sup> (Molecular Ion)                      |
| 251.2 | [M - CH <sub>3</sub> SO <sub>2</sub> OH] <sup>+</sup> |
| 95.0  | [CH <sub>3</sub> SO <sub>2</sub> ] <sup>+</sup>       |
| 79.0  | [CH <sub>3</sub> SO] <sup>+</sup>                     |

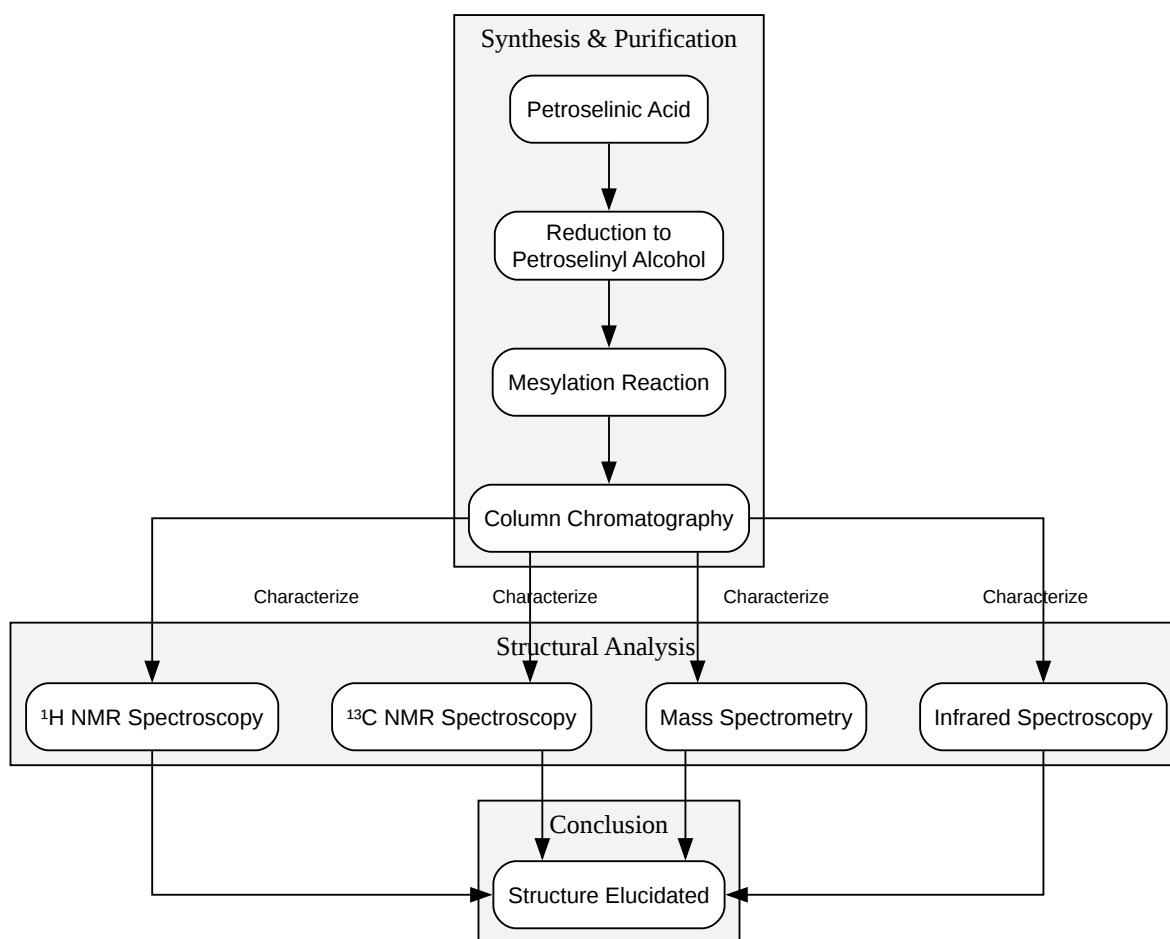
## Infrared Spectroscopy Data

Table 4: Characteristic Infrared Absorption Bands for Petroselinyl Methane Sulfonate

| Wavenumber (cm <sup>-1</sup> ) | Functional Group Vibration         |
|--------------------------------|------------------------------------|
| ~3005                          | C-H stretch (alkene)               |
| 2925, 2855                     | C-H stretch (alkane)               |
| ~1655                          | C=C stretch (cis-alkene)           |
| 1355                           | S=O asymmetric stretch (sulfonate) |
| 1175                           | S=O symmetric stretch (sulfonate)  |
| 970                            | S-O stretch (sulfonate)            |

## Experimental Workflow for Structure Elucidation

The following diagram illustrates the logical flow of the experimental work required to confirm the structure of petroselinyl methane sulfonate.



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**Figure 2:** Workflow for the synthesis and structural elucidation.

## Conclusion

This technical guide has provided a detailed methodology for the synthesis and comprehensive structural elucidation of petroselinyl methane sulfonate. The provided experimental protocols,

along with the tabulated spectroscopic data, offer a complete reference for researchers working with this and similar long-chain alkyl methanesulfonates. The clear visualization of the synthetic pathway and experimental workflow is intended to facilitate the practical application of this information in a laboratory setting. The structural confirmation of petroselinyl methane sulfonate opens avenues for its use as a versatile intermediate in the development of novel pharmaceuticals and functional materials.

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